

Initial Characterization of α -D-Altrofuranose: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *alpha-D-Altrofuranose*

CAS No.: 41846-93-9

Cat. No.: B15719198

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For Researchers, Scientists, and Drug Development Professionals

Introduction

α -D-Altrofuranose is the five-membered ring isomer of the rare aldohexose D-altrose. While the pyranose form of D-altrose has been the subject of some study, the furanose form remains less characterized. This technical guide provides a comprehensive overview of the initial characterization of α -D-altrofuranose, including its synthesis, physicochemical properties, and spectroscopic analysis. Due to the limited availability of direct experimental data on α -D-altrofuranose, this guide presents a combination of computed data, expected spectroscopic characteristics based on analogous compounds, and detailed experimental protocols for its synthesis and characterization.

Physicochemical Properties

The fundamental physicochemical properties of α -D-altrofuranose have been computed and are summarized in Table 1. These values provide a baseline for the identification and characterization of the molecule.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₆	PubChem
Molecular Weight	180.16 g/mol	PubChem
IUPAC Name	(2S,3S,4S,5R)-5-[(1R)-1,2-dihydroxyethyl]oxolane-2,3,4-triol	PubChem
CAS Number	41846-93-9	PubChem
Topological Polar Surface Area	110 Å ²	PubChem
Hydrogen Bond Donor Count	6	PubChem
Hydrogen Bond Acceptor Count	6	PubChem
Rotatable Bond Count	5	PubChem

Synthesis of α-D-Altrofuranose

A direct, high-yield synthesis of α-D-altrofuranose is not well-documented in the literature. However, a plausible route can be adapted from the synthesis of other furanoses, typically involving the protection of a more common hexose, followed by epimerization and selective deprotection. The following is a proposed experimental protocol for the synthesis of 1,2:5,6-di-O-isopropylidene-α-D-altrofuranose, a key intermediate that can be deprotected to yield α-D-altrofuranose. This method is adapted from the synthesis of the corresponding allofuranose derivative from glucofuranose.

Experimental Protocol: Synthesis of 1,2:5,6-di-O-isopropylidene-α-D-altrofuranose

Materials:

- 1,2:5,6-di-O-isopropylidene-α-D-glucofuranose
- Dimethyl sulfoxide (DMSO), anhydrous

- Acetic anhydride (Ac_2O)
- Sodium borohydride (NaBH_4)
- Dichloromethane (DCM)
- Methanol (MeOH)
- Silica gel for column chromatography
- Ethyl acetate
- Hexanes

Procedure:

- **Oxidation:** Dissolve 1,2:5,6-di-O-isopropylidene- α -D-glucofuranose in a mixture of anhydrous DMSO and acetic anhydride. Stir the reaction at room temperature for 24 hours under an inert atmosphere (e.g., nitrogen or argon). Monitor the reaction progress by thin-layer chromatography (TLC) using a DCM/MeOH (95:5) eluent system.
- **Reduction:** Upon completion of the oxidation, cool the reaction mixture in an ice-water bath. Slowly add sodium borohydride portion-wise, maintaining the temperature between 20-25°C. After the addition is complete, continue stirring for 1 hour at room temperature.
- **Work-up and Extraction:** Quench the reaction by the slow addition of water. Extract the aqueous mixture with ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a gradient of hexanes and ethyl acetate to yield 1,2:5,6-di-O-isopropylidene- α -D-altrofuranose.
- **Deprotection (to yield α -D-Altrofuranose):** The resulting protected altrofuranose can be deprotected using acidic hydrolysis (e.g., with trifluoroacetic acid in water) to yield α -D-altrofuranose. The progress of this reaction should also be monitored by TLC.

Spectroscopic Characterization

The structural elucidation of α -D-altrofuranose relies on a combination of spectroscopic techniques. While experimental spectra for α -D-altrofuranose are not readily available, expected data based on analogous furanoses can be predicted.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR are crucial for confirming the structure and stereochemistry of α -D-altrofuranose. The furanose ring's flexibility can lead to complex spectra, but characteristic chemical shifts are expected.

Table 2: Expected ^1H and ^{13}C NMR Chemical Shifts for α -D-Altrofuranose in D_2O

Position	Expected ^1H Chemical Shift (ppm)	Expected ^{13}C Chemical Shift (ppm)
1	~5.3	~103
2	~4.2	~78
3	~4.1	~75
4	~4.0	~82
5	~3.9	~71
6	~3.7, ~3.6	~63

Experimental Protocol for NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of purified α -D-altrofuranose in 0.5 mL of deuterium oxide (D_2O).
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 500 MHz or higher) for optimal signal dispersion.
- **^1H NMR Acquisition:** Acquire a standard one-dimensional ^1H NMR spectrum. Typical parameters include a 30° pulse angle, a 2-second relaxation delay, and 16-32 scans.
- **^{13}C NMR Acquisition:** Acquire a one-dimensional ^{13}C NMR spectrum with proton decoupling. Due to the lower natural abundance of ^{13}C , a greater number of scans (e.g., 1024 or more)

and a longer relaxation delay (2-5 seconds) will be necessary to achieve an adequate signal-to-noise ratio.

- 2D NMR Experiments: To unambiguously assign all proton and carbon signals, perform two-dimensional NMR experiments, including COSY (Correlation Spectroscopy) to identify proton-proton couplings, HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded protons and carbons, and HMBC (Heteronuclear Multiple Bond Correlation) to identify long-range proton-carbon couplings.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present. The spectrum of α -D-altrofuranose is expected to be characterized by strong absorptions from the hydroxyl groups.

Table 3: Expected IR Absorptions for α -D-Altrofuranose

Wavenumber (cm ⁻¹)	Functional Group
3500-3200 (broad)	O-H stretching (hydroxyl groups)
2950-2850	C-H stretching (alkane)
1150-1000	C-O stretching (alcohols, ether)

Experimental Protocol for IR Spectroscopy

- Sample Preparation: Prepare a KBr pellet by mixing a small amount of the sample with dry potassium bromide and pressing it into a thin disk. Alternatively, a thin film can be cast from a solution.
- Data Acquisition: Record the IR spectrum using a Fourier-transform infrared (FTIR) spectrometer over the range of 4000-400 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule.

Table 4: Expected Mass Spectrometry Data for α -D-Altrofuranose

Technique	Expected m/z
Electrospray Ionization (ESI-MS)	$[M+Na]^+ \approx 203.05$

Experimental Protocol for Mass Spectrometry

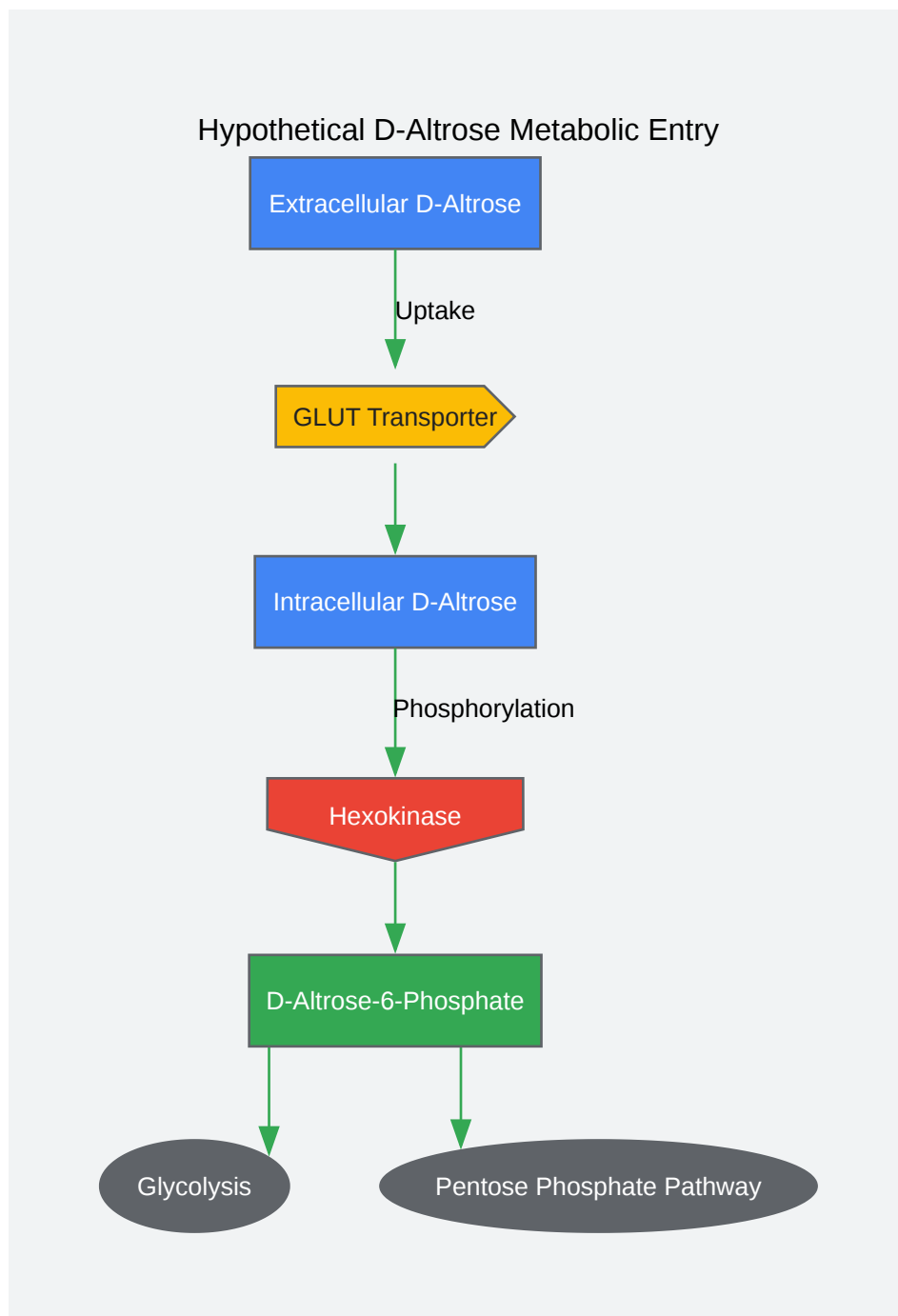
- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent such as methanol or water.
- Data Acquisition: Introduce the sample into an electrospray ionization mass spectrometer and acquire the spectrum in positive ion mode.

Biological Activity and Signaling Pathways

The biological role of D-altrose and its furanose form is largely unexplored. However, other rare sugars, such as D-allose, have been shown to have significant biological activities, including anti-inflammatory and anti-cancer effects. It is hypothesized that D-altrose may enter cellular metabolism via hexose transporters and be phosphorylated by hexokinases, potentially impacting glycolysis and the pentose phosphate pathway.

Hypothetical Signaling Pathway for D-Altrose Metabolism

The following diagram illustrates a hypothetical pathway for the cellular uptake and initial metabolism of D-altrose, which could be investigated experimentally.

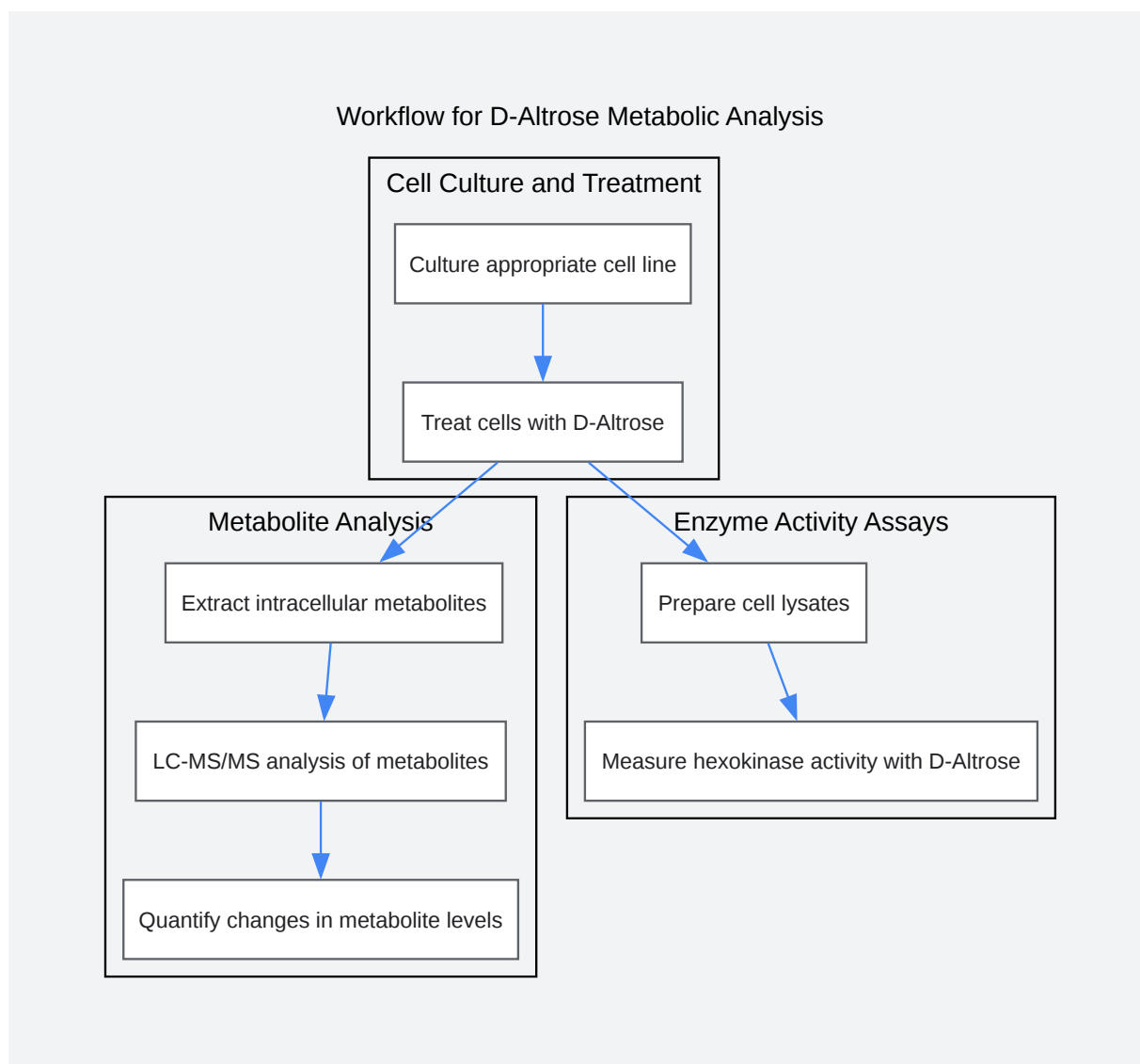


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Caption: Hypothetical metabolic pathway of D-Altrose.

Experimental Workflow for Investigating D-Altrose Metabolism

The following workflow outlines the key experiments to investigate the hypothetical metabolic pathway of D-altrose.



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